

A Technical Guide to the Physical and Chemical Properties of Lithium Sulfamate

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Compound of Interest

Compound Name: *Lithium sulphamate*

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This document provides a comprehensive overview of the core physical and chemical properties of lithium sulfamate (LiSO_3NH_2). It is intended to serve as a technical resource, consolidating available data, experimental methodologies, and key applications relevant to the scientific community. Note: The spelling "sulfamate" is more prevalent in contemporary scientific literature than "sulphamate," and is used interchangeably in cited sources.

Compound Identification

Lithium sulfamate is the lithium salt of sulfamic acid. It is a key compound in emerging materials science applications, particularly in the field of energy storage.

Identifier	Value	Reference
IUPAC Name	lithium;sulfamate	[1]
CAS Number	21856-68-8	[1] [2] [3]
Molecular Formula	LiSO ₃ NH ₂ (or H ₂ LiNO ₃ S)	[1] [2]
Canonical SMILES	[Li+].NS(=O)(=O)[O-]	[1]
InChI Key	SAPIQCCFEBULSH-UHFFFAOYSA-M	[1]
EC Number	244-621-7	[1] [2]
Synonyms	Lithium sulphamate, Sulfamic acid monolithium salt	[1] [2]

Physical Properties

The physical characteristics of lithium sulfamate are summarized below. Much of the available data is derived from computational models, with experimental data being less common in publicly accessible literature.

Property	Value	Reference
Molecular Weight	103.1 g/mol (Computed)	[1][2]
Exact Mass	102.99154253 Da (Computed)	[1][2]
Appearance	Crystalline solid.	[4]
Solubility	Soluble in water. Forms congruently melting crystal hydrates, specifically $\text{LiSO}_3\text{NH}_2 \cdot 4\text{H}_2\text{O}$ and $\text{LiSO}_3\text{NH}_2 \cdot 5\text{H}_2\text{O}$. [5] Aqueous solutions with concentrations over 50 wt. % tend toward vitrification (glass formation) upon cooling rather than crystallization. [5]	
Crystal Structure	Orthorhombic, Space Group: $\text{Pca}2_1$	[4]
Lattice Parameters	$a = 16.253 \text{ \AA}$, $b = 5.0529 \text{ \AA}$, $c = 8.2469 \text{ \AA}$	[4]

Chemical Properties and Reactivity

Lithium sulfamate's chemical behavior is central to its primary application in stabilizing lithium metal anodes.

- **Stability:** It is stable under standard conditions. In the context of battery electrolytes, it demonstrates improved stability compared to bare lithium metal when exposed to common electrolyte solvents. [6]
- **Reactivity with Lithium Metal:** Lithium sulfamate can be formed in situ through a direct reaction between sulfamic acid and lithium metal. [6][7] This reaction creates a protective, artificial solid electrolyte interphase (SEI) on the surface of the lithium metal.

- **Electrochemical Behavior:** The in situ formed lithium sulfamate layer possesses high ionic conductivity and a low surface diffusion barrier for lithium ions.^{[7][8]} This facilitates rapid and uniform diffusion of Li^+ ions, which is critical for preventing the formation of lithium dendrites during battery cycling.^{[6][7]} Dendrite growth is a major failure mechanism in lithium metal batteries.^{[7][8]}
- **Moisture Sensitivity:** The protective layer formed by lithium sulfamate on lithium metal has been shown to improve the moisture stability of the highly reactive underlying metal.^[7]

Experimental Protocols

Detailed methodologies for the synthesis and characterization of lithium sulfamate and its functional layers are crucial for reproducible research.

Protocol for In Situ Formation of a Lithium Sulfamate Protective Layer

This protocol describes the method for creating a lithium sulfamate (Li-SA) layer on a lithium metal anode, as adapted from recent literature.^{[7][9]}

- **Solution Preparation:** Dissolve sulfamic acid (>99.5% purity) in dimethyl sulfoxide (DMSO) to a concentration of 0.025 M under magnetic stirring. This step should be performed in an inert atmosphere (e.g., an argon-filled glovebox) to prevent reactions with air and moisture.
- **Surface Reaction:** Immerse a metallic lithium foil into the prepared sulfamic acid/DMSO solution for several minutes.
- **Cleaning:** Carefully remove the lithium foil from the solution and gently brush away residual liquid with a non-stick wiping paper.
- **Solvent Evaporation:** Transfer the treated lithium foil to a vacuum oven and heat at 80°C overnight under an argon atmosphere to evaporate the DMSO solvent.
- **Final Product:** The resulting product is a lithium metal foil coated with a lithium sulfamate protective layer, denoted as Li-SA@Li. All fabrication steps should be conducted in a glovebox with H_2O and O_2 concentrations below 0.1 ppm.^[9]

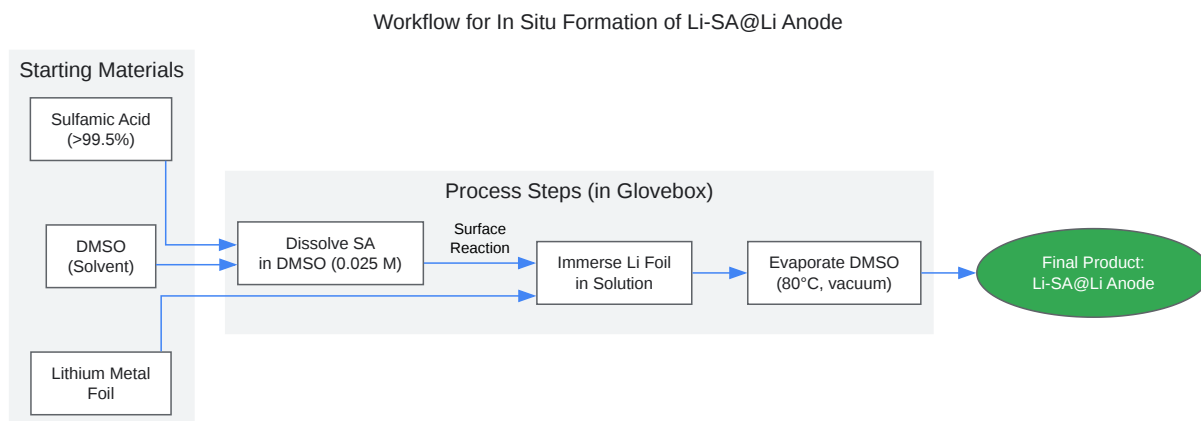
Protocol for Determination of Aqueous Solubility (Visual-Polythermal Method)

This generalized protocol is based on the methodology used to determine the solubility of lithium sulfamate in water.^[5]

- **Sample Preparation:** Prepare a series of aqueous solutions of lithium sulfamate with varying known concentrations (wt. %).
- **Apparatus:** Place a small volume of a solution in a sealed vessel equipped with a stirrer and a precise temperature sensor (e.g., a platinum resistance thermometer). The vessel should allow for visual observation of the solution.
- **Cooling and Observation:** Slowly cool the solution while continuously stirring. The rate of cooling should be controlled to ensure thermal equilibrium.
- **Freezing Point Determination:** Visually monitor the solution for the first appearance of crystals. The temperature at which crystallization begins is recorded as the freezing temperature for that specific concentration.
- **Data Collection:** Repeat the process for all prepared concentrations.
- **Polytherm Construction:** Plot the recorded freezing temperatures against their corresponding concentrations (wt. % of lithium sulfamate). This plot represents the solubility polytherm, which reveals the temperatures at which the solution is saturated and forms solid phases, including any crystal hydrates.^[5]

Visualizations: Workflows and Logical Relationships

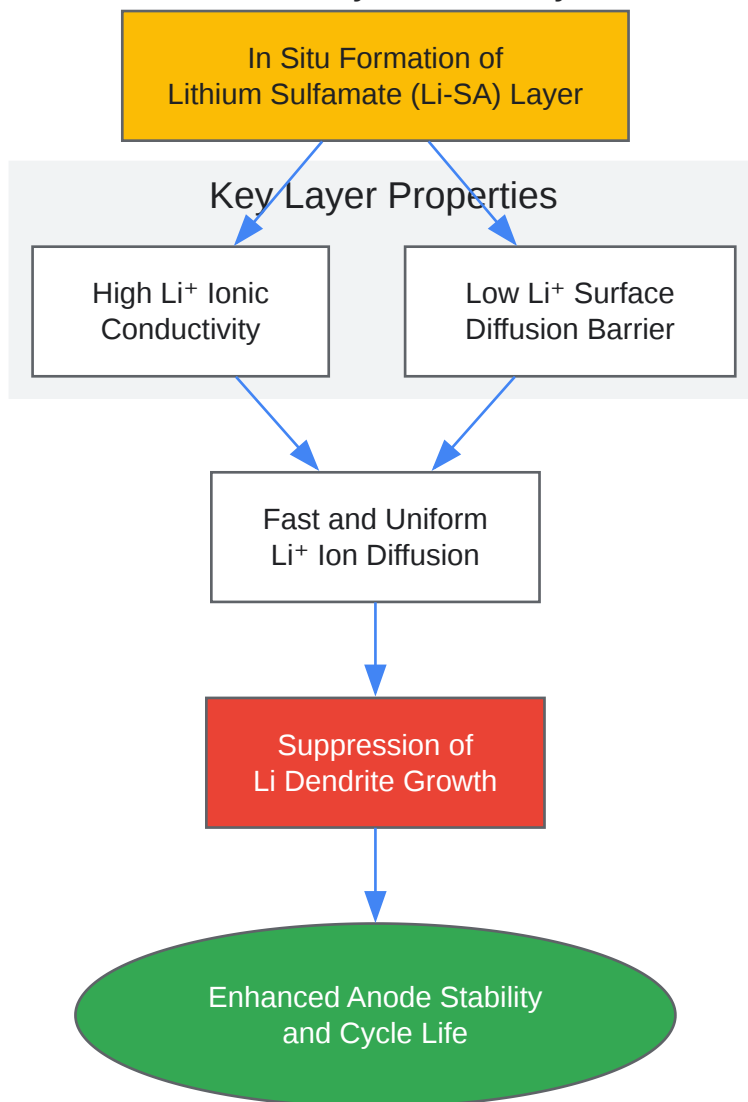
The following diagrams, rendered using DOT language, illustrate key processes involving lithium sulfamate.



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Caption: Workflow for the synthesis of a lithium sulfamate-coated lithium anode.

Mechanism of Li-SA Layer in Battery Performance



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Caption: How a lithium sulfamate layer improves lithium metal anode performance.

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